

Benchmarking Ethyl Glycolate Derivatives in Fragrance Longevity: A Comparative Guide

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Compound of Interest

Compound Name: Ethyl glycolate

Cat. No.: B046733

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This guide provides a comprehensive comparison of the performance of **ethyl glycolate** derivatives, specifically Methylphthalyl **Ethyl Glycolate** (MPEG), against other common fragrance fixatives. Due to the inherently high volatility of pure **ethyl glycolate**, its direct use as a longevity-enhancing fixative is limited. Therefore, this guide focuses on its less volatile derivatives, which are more relevant to the fragrance industry.

The following sections present a comparative analysis based on the physical properties of these compounds, which are key indicators of their potential to reduce the evaporation rate of more volatile fragrance components. Furthermore, detailed experimental protocols are provided for both sensory and instrumental evaluation of fragrance longevity, enabling researchers to conduct their own benchmarking studies.

Quantitative Data Summary: Physical Properties of Fragrance Fixatives

The longevity of a fragrance is significantly influenced by the volatility of its components. Fixatives are substances with low vapor pressure and high boiling points that anchor more volatile scent molecules, slowing their evaporation. The following table summarizes key physical properties of Methylphthalyl **Ethyl Glycolate** and several common alternative fixatives. A lower vapor pressure and a higher boiling point generally correlate with better fixative performance.

Compound	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)
Methylphthalyl Ethyl Glycolate	85-71-2	266.25[1][2]	~371.43[1]	2.27 x 10 ⁻⁵ [1]
Benzyl Benzoate	120-51-4	212.24[3][4]	323-324[3]	~1 x 10 ⁻³ (@ 125°C)[5]
Diethyl Phthalate (DEP)	84-66-2	222.24[6][7]	298-299[7][8]	2 x 10 ⁻³ [8]
Iso E Super®	54464-57-2	234.38[9][10]	Not available	1.74 x 10 ⁻³ (@ 23°C)[11]
Ambroxan	6790-58-5	236.40[12]	~273.9[13]	9.00 x 10 ⁻³ [14]

Experimental Protocols

To quantitatively assess the performance of fragrance fixatives, a combination of sensory evaluation and instrumental analysis is recommended. The following protocols provide a framework for these assessments.

Sensory Evaluation of Fragrance Longevity

This protocol outlines a method for a trained sensory panel to evaluate the intensity of a fragrance over time.

Objective: To determine the perceived longevity of a fragrance formulation containing a test fixative compared to a control and other benchmark fixatives.

Materials:

- Fragrance oil base.
- Test fixative (e.g., Methylphthalyl **Ethyl Glycolate**).

- Benchmark fixatives (e.g., Benzyl Benzoate, Diethyl Phthalate).
- Ethanol (perfumer's grade).
- Glass beakers and stirring rods.
- Digital scale (accurate to 0.001g).
- Perfume testing blotters (mouillettes).
- Blotter holders.
- Controlled environment room (22-25°C, 40-60% relative humidity).
- Data collection forms or software.

Panelist Selection:

- Recruit 15-20 panelists who have been screened for normal olfactory acuity.
- Panelists should be trained on the specific fragrance character and the use of the intensity rating scale.
- Panelists should refrain from using scented products and consuming strongly flavored food or drink for at least 2 hours before the evaluation.

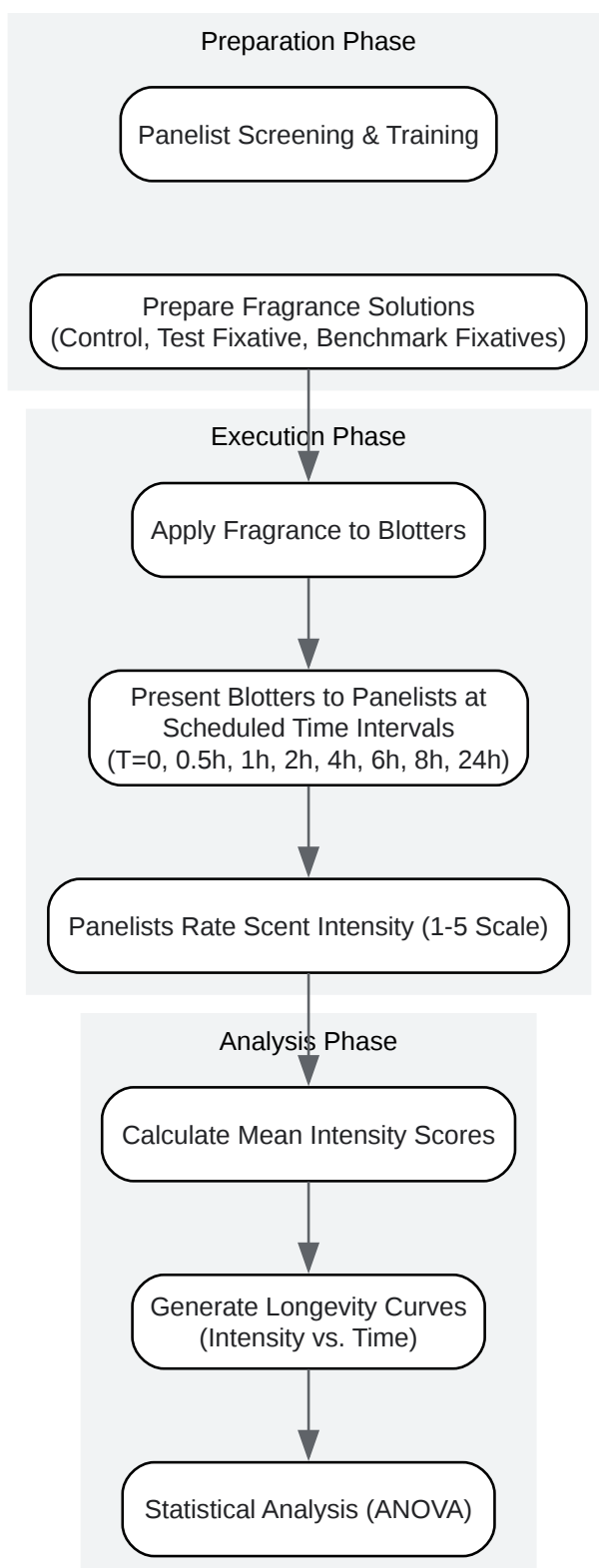
Procedure:

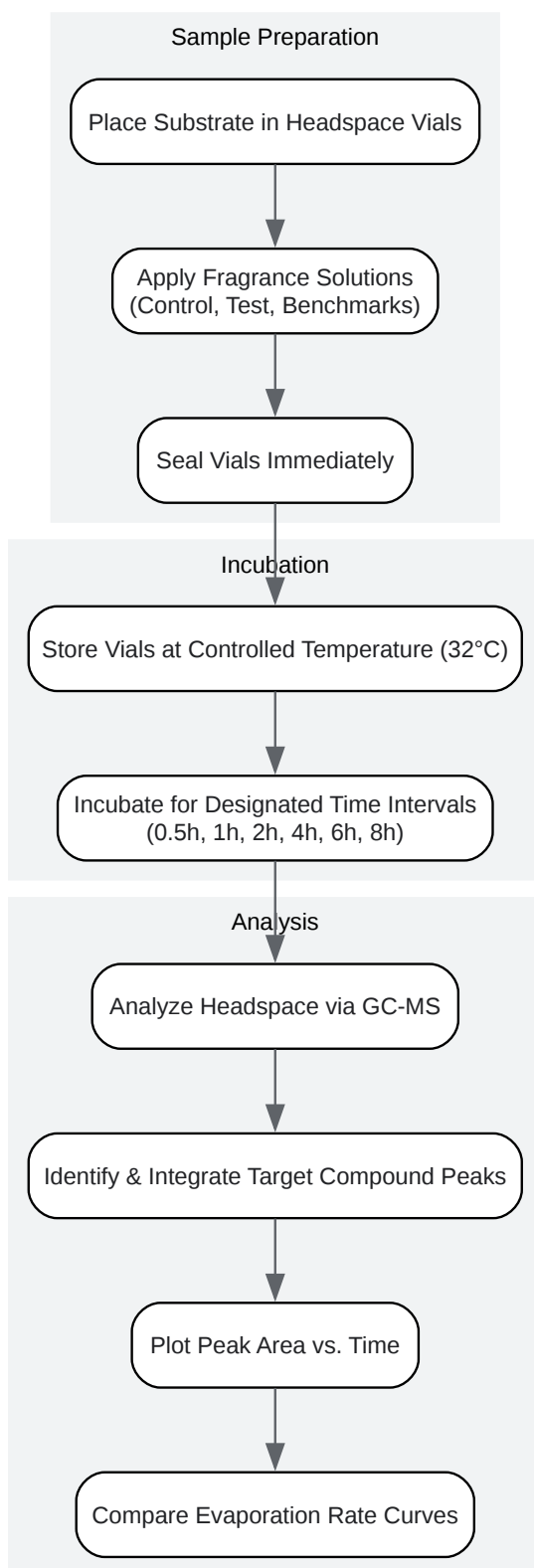
- Sample Preparation:
 - Prepare a 20% solution of the fragrance oil base in ethanol (Control).
 - Prepare separate 20% fragrance solutions, each containing 5% of the fragrance concentrate as the test or benchmark fixative (e.g., 19% fragrance oil, 1% fixative in the final ethanol solution).
- Blotter Application:
 - For each sample, dip a fresh perfume blotter to a depth of 1 cm for 2 seconds.

- Allow the blotters to air-dry for 1 minute.
- Place each blotter in a labeled holder.
- Evaluation Schedule:
 - Panelists will evaluate the scent intensity of each blotter at the following time points: T=0 (initial), T=30 min, T=1 hr, T=2 hrs, T=4 hrs, T=6 hrs, T=8 hrs, and T=24 hrs.
- Evaluation Process:
 - In a well-ventilated, odor-neutral room, present the blotters to the panelists in a randomized order.
 - Panelists should sniff each blotter from a distance of approximately 2-3 cm for a few seconds.
 - A break of at least 30 seconds should be taken between each sample to prevent olfactory fatigue. Sniffing coffee beans or the crook of their elbow can help reset their sense of smell.
 - Panelists will rate the perceived intensity of the fragrance on a 1-5 scale (1 = No scent, 2 = Faint, 3 = Moderate, 4 = Strong, 5 = Very Strong).

Data Analysis:

- Calculate the mean intensity score for each sample at each time point.
- Plot the mean intensity versus time for each sample to generate longevity curves.
- Perform statistical analysis (e.g., ANOVA) to determine if there are significant differences in longevity between the samples.





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